

In-Depth Technical Guide: N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide

Cat. No.: B1334417

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide**, with a focus on its molecular weight and structural characteristics.

Chemical Identity and Molecular Weight

N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide is a sulfonamide derivative with the chemical formula $C_{11}H_{17}NO_4S$.^[1] The compound is characterized by a 4-methyl group on the benzene ring and a dimethoxyethyl substituent.^[1] Its molecular structure plays a key role in its chemical reactivity and potential biological activity.

The precise molecular weight of a compound is a critical parameter in experimental research and drug development, essential for accurate dosage calculations, stoichiometric analysis of chemical reactions, and interpretation of mass spectrometry data.

Summary of Molecular Data

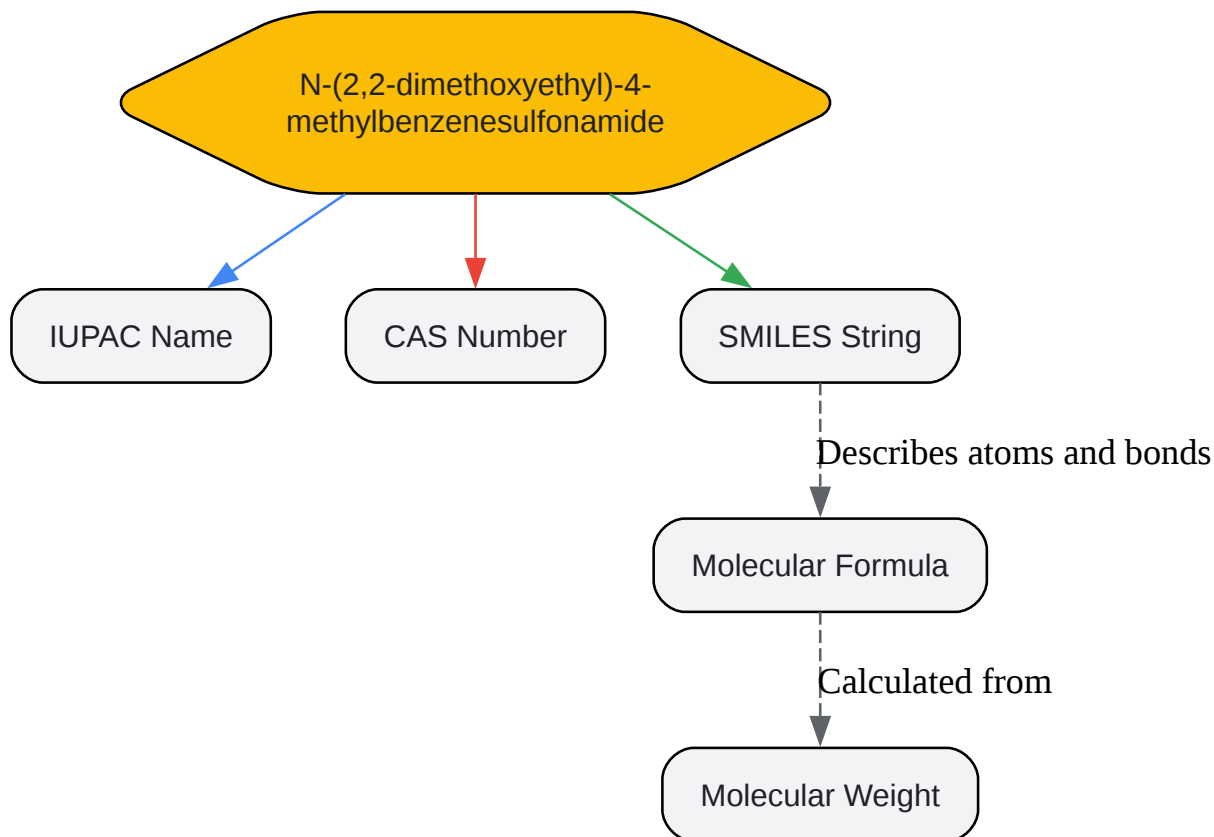
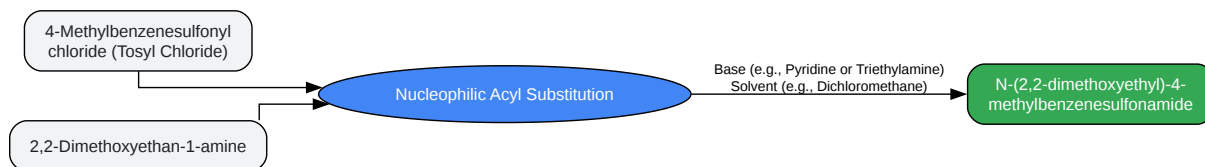
Property	Value	Source
Molecular Weight	259.32 g/mol	[1][2]
Molecular Formula	C11H17NO4S	[1]
IUPAC Name	N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide	[1]
CAS Number	58754-95-3	[1]
Canonical SMILES	<chem>CC1=CC=C(C=C1)S(=O)(=O)NCC(OC)OC</chem>	[1]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** are not extensively documented in publicly available literature, a general synthetic approach can be inferred from standard organic chemistry principles.

General Synthesis Workflow

The synthesis of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** would logically proceed via the reaction of 4-methylbenzenesulfonyl chloride (tosyl chloride) with 2,2-dimethoxyethan-1-amine. This is a standard method for the formation of sulfonamides.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide | 58754-95-3 [smolecule.com]

- 2. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334417#n-2-2-dimethoxyethyl-4-methylbenzenesulfonamide-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com